Savvy Technical Support Center: Troubleshooting & FAQs

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Compound of Interest		
Compound Name:	Savvy	
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Welcome to the **Savvy** Technical Support Center. Here you'll find answers to frequently asked questions and troubleshooting guides to help you streamline your literature search and accelerate your research.

Frequently Asked Questions (FAQs)

Q1: What is **Savvy** and how can it speed up my literature search?

A1: **Savvy** is an AI-powered research assistant designed to accelerate the literature review process for researchers, scientists, and drug development professionals. It leverages artificial intelligence to scan, filter, and summarize scholarly articles, helping you identify relevant papers in minutes rather than hours.[1] Key features include intelligent paper discovery, AI-driven summarization, and interactive visualization of research connections.[2][3]

Q2: How does the AI-powered search in **Savvy** work?

A2: **Savvy**'s AI-powered search goes beyond simple keyword matching. It uses natural language processing to understand the context of your research query and identify relevant papers even if they don't contain your exact keywords.[3] You can start with a research question or even the abstract of a key paper, and **Savvy** will suggest related articles, helping you uncover literature you might have otherwise missed.[2][4]

Q3: Can **Savvy** help me identify the most influential papers in my field?

Tech Support

A3: Yes. **Savvy** includes a citation analysis feature that helps you identify seminal papers. You can sort search results by citation count to quickly find highly influential articles.[5] Additionally, **Savvy** can generate citation network visualizations, allowing you to see how ideas have evolved and identify key authors and papers in a specific domain.[2][3]

Q4: How can I manage my references with **Savvy**?

A4: **Savvy** integrates with popular citation managers like Zotero and Mendeley.[2][6] This allows you to directly export your search results and build your bibliography seamlessly. This integration saves significant time by automating the formatting of citations.[6]

Q5: My initial search is returning too many irrelevant results. What can I do?

A5: To refine your search and improve relevance, consider the following troubleshooting steps:

- Use More Specific Keywords: Instead of broad terms, use more precise phrases related to your research question.

- Utilize Boolean Operators: Use "AND" to combine concepts, "OR" to include synonyms, and "NOT" to exclude irrelevant terms.

- Apply Advanced Filters: **Savvy** offers filters such as date range, publication type, and author to narrow down your results.[1]

- Start with a Seed Paper: Input a highly relevant paper into **Savvy** to find similar articles. This can often yield more targeted results than a keyword search alone.[2]

Troubleshooting Guides

Problem: The AI summaries seem too basic.

Solution:

- Check Summary Settings: **Savvy** allows you to adjust the length and focus of the AI-generated summaries. Ensure your settings are configured for detailed analysis rather than a brief overview.[6]

- Focus on Specific Sections: You can instruct **Savvy**'s AI to summarize particular sections of a paper, such as the methodology or results, to get more in-depth information.[6]

- Always Verify with the Source: While AI summaries are a great time-saver, it's crucial to cross-reference them with the original paper to ensure critical nuances are not missed.[1]

Problem: I'm having trouble visualizing the connections between papers.

Solution:

- Generate a Citation Map: From your collection of papers in **Savvy**, select the option to create a "Citation Map." This will generate a visual network of how the papers are interconnected through citations.[2][3]

- Explore the Interactive Graph: Use the interactive features of the graph to explore connections. Clicking on a paper (node) will highlight its direct citations and references.

- Identify Seminal Works: Look for nodes with a high number of incoming connections, as these often represent influential papers in the field.[5]

Data & Performance

The following table summarizes the average time savings reported by researchers using **Savvy** for their literature reviews compared to traditional manual search methods.
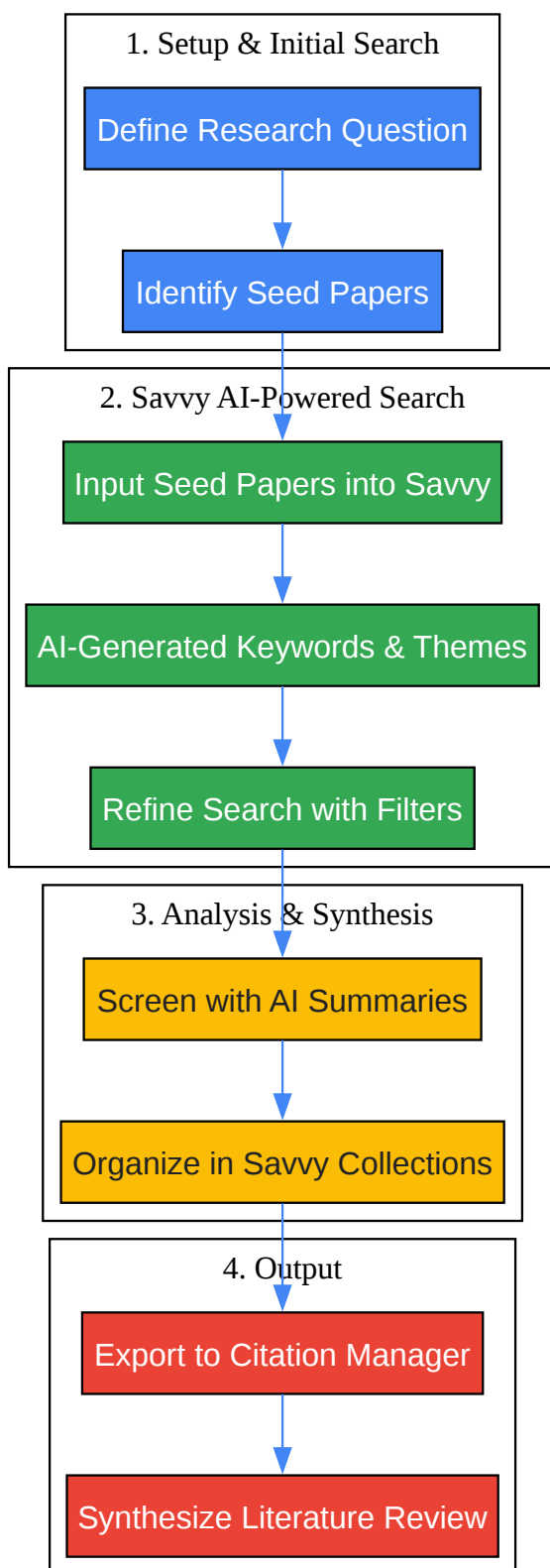
Task	Average Time with Manual Search (Hours)	Average Time with Savvy (Hours)	Time Saved (%)
Initial Search & Screening	10	2	80%
Identifying Key Themes	8	3	62.5%
Reference Management	5	1	80%
Total	23	6	73.9%

Experimental Protocols & Workflows

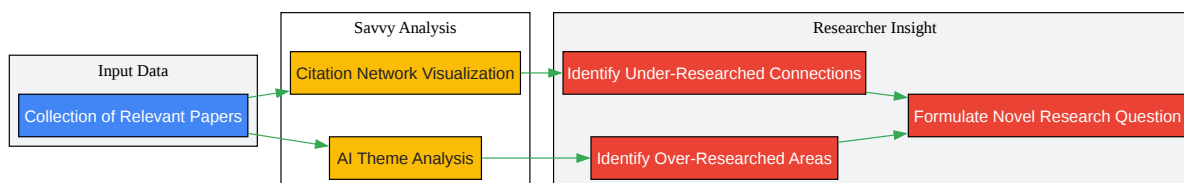Protocol for a Rapid Literature Review using **Savvy**:

- Define the Research Question: Start with a clear and focused research question.

- Initial Seed Paper Search: Identify one or two highly relevant "seed papers" for your topic.

- Leverage **Savvy**'s AI:

  - Input the seed papers into **Savvy** and use the "Find Similar" feature.

  - Use **Savvy**'s AI to analyze the abstracts of the initial results and suggest key themes and additional keywords.[4]

- Iterative Search Refinement:

  - Use the suggested themes and keywords to perform new searches.

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- Screening and Summarization:

  - Utilize **Savvy**'s AI summaries to quickly screen the relevance of the search results.[6]

  - Organize relevant papers into collections within **Savvy**.

- Citation Management:

  - Export your curated collection to your preferred citation manager (e.g., Zotero, Mendeley).[6]

Visualizations

BENCHCHEM

1. Setup & Initial Search

Define Research Question

Identify Seed Papers

2. Savvy AI-Powered Search

Input Seed Papers into Savvy

AI-Generated Keywords & Themes

Refine Search with Filters

3. Analysis & Synthesis

Screen with AI Summaries

Organize in Savvy Collections

4. Output

Export to Citation Manager

Synthesize Literature Review

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Caption: An efficient literature search workflow using **Savvy**.

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Caption: Logical flow for identifying research gaps with **Savvy**.

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